

# Application Notes and Protocols for PROTAC Aster-A Degrader-1

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Compound of Interest		
Compound Name:	PROTAC Aster-A degrader-1	
Cat. No.:	B12369238	Get Quote

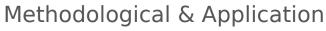
For Researchers, Scientists, and Drug Development Professionals

## Introduction

PROTAC Aster-A degrader-1, also known as compound NGF3, is a heterobifunctional proteolysis-targeting chimera (PROTAC) designed for the targeted degradation of the sterol transport protein Aster-A.[1][2] Aster-A is an endoplasmic reticulum (ER)-resident protein that plays a crucial role in nonvesicular cholesterol transport from the plasma membrane to the ER. By hijacking the cell's ubiquitin-proteasome system, Aster-A degrader-1 provides a powerful tool to study the physiological and pathological roles of Aster-A by acutely depleting its cellular levels. This document provides detailed protocols for the application of PROTAC Aster-A degrader-1 in a cell culture setting.

PROTAC Aster-A degrader-1 is comprised of a ligand that binds to the Aster-A protein, a linker, and a ligand for an E3 ubiquitin ligase.[1][2] The specific E3 ligase ligand incorporated into Aster-A degrader-1 is pomalidomide, which recruits the Cereblon (CRBN) E3 ubiquitin ligase.[1] The formation of a ternary complex between Aster-A, the degrader, and the E3 ligase leads to the ubiquitination of Aster-A, marking it for degradation by the proteasome.[1] Notably, due to the intrinsic fluorescent properties of its pomalidomide component, PROTAC Aster-A degrader-1 can also be utilized as a fluorescent probe to monitor Aster-A in cells.[1]

## **Mechanism of Action**

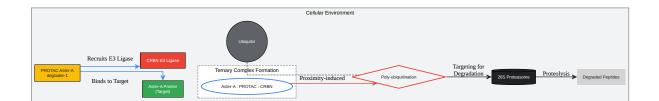




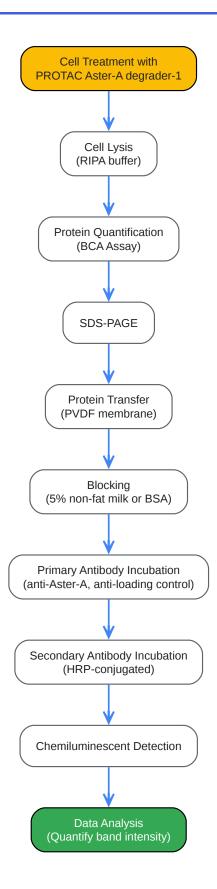


The mechanism of action for **PROTAC Aster-A degrader-1** follows the general principle of PROTAC-mediated protein degradation.

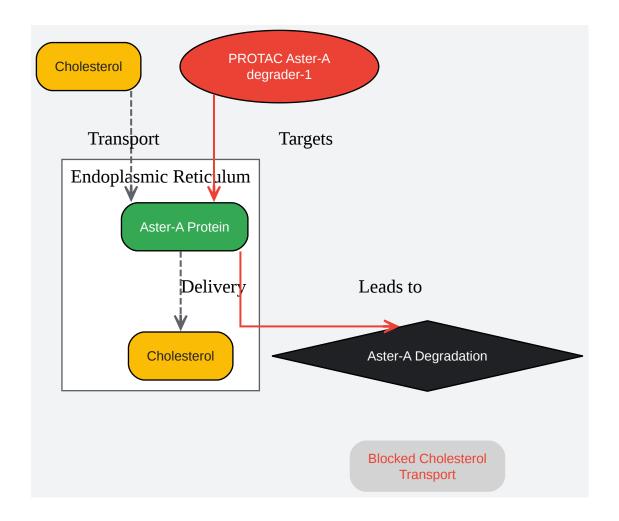














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## References

- 1. orbit.dtu.dk [orbit.dtu.dk]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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